

An In-depth Technical Guide to Palmitoyldocosahexaenoyl Phosphatidylcholine-d9: Structure, Applications, and Methodologies

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Compound of Interest

Compound Name: *Palmitoyldocosahexaenoyl Phosphatidylcholine-d9*

Cat. No.: *B15583390*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the intricate world of lipidomics and drug delivery, precision and accuracy are paramount. Stable isotope-labeled internal standards are indispensable tools for achieving reliable quantification in mass spectrometry-based analyses. This guide provides a comprehensive technical overview of **Palmitoyldocosahexaenoyl Phosphatidylcholine-d9** (PDPC-d9), a deuterated analog of a physiologically significant phospholipid. We will delve into its chemical structure, explore its critical role in quantitative lipidomics, and provide detailed methodologies for its application. Furthermore, we will discuss its emerging relevance in the field of drug development, particularly in the characterization of lipid-based drug delivery systems.

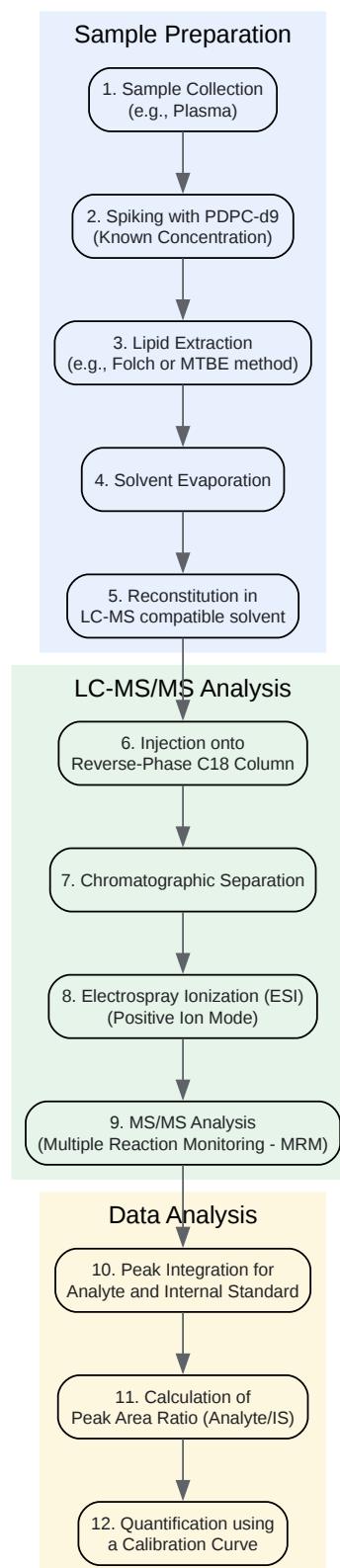
Part 1: The Chemical Identity of Palmitoyldocosahexaenoyl Phosphatidylcholine-d9 Unraveling the Molecular Architecture

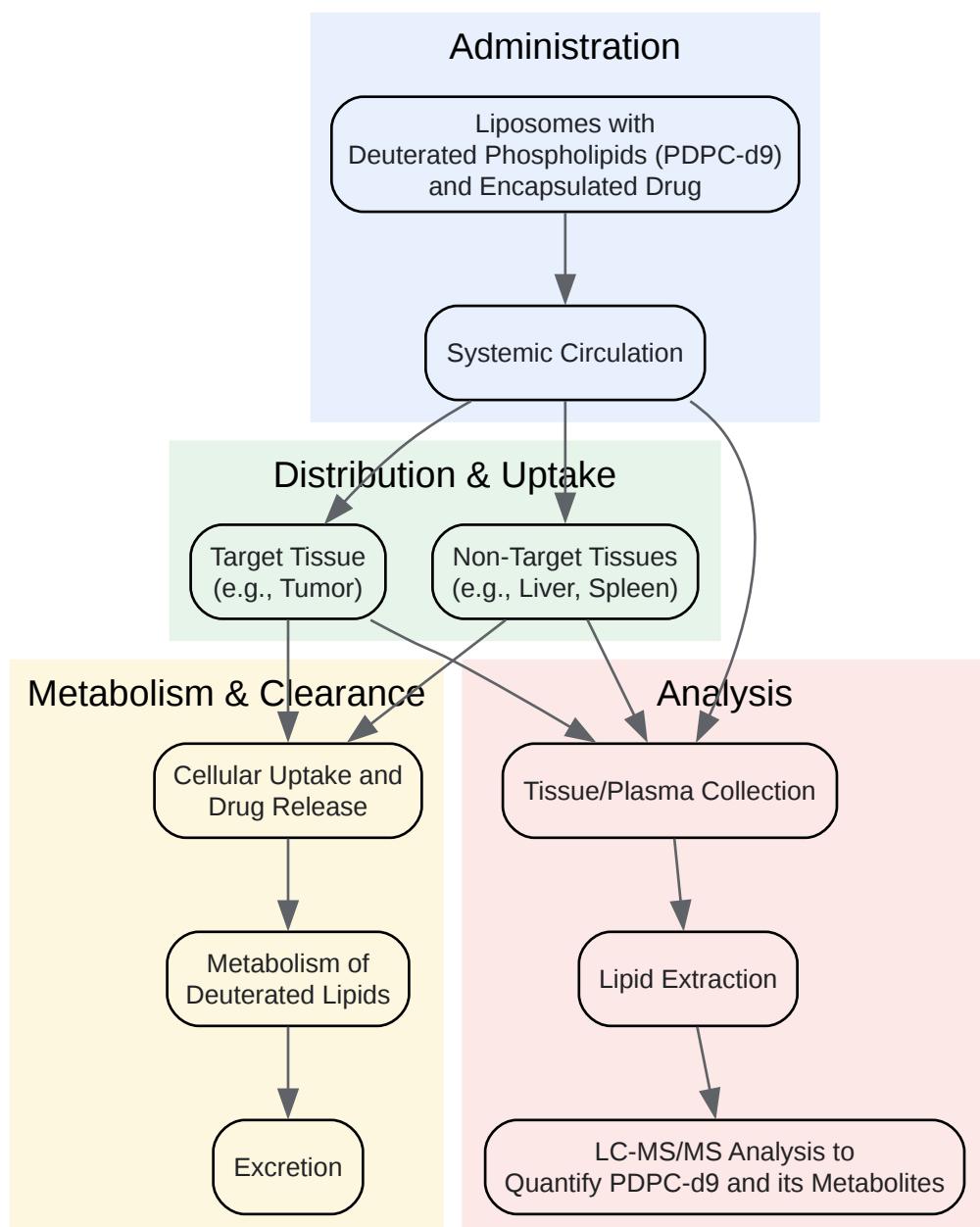
Palmitoyldocosahexaenoyl Phosphatidylcholine (PDPC) is a specific species of phosphatidylcholine (PC), a major class of phospholipids that are fundamental components of eukaryotic cell membranes.^[1] PDPC is characterized by a glycerol backbone esterified with

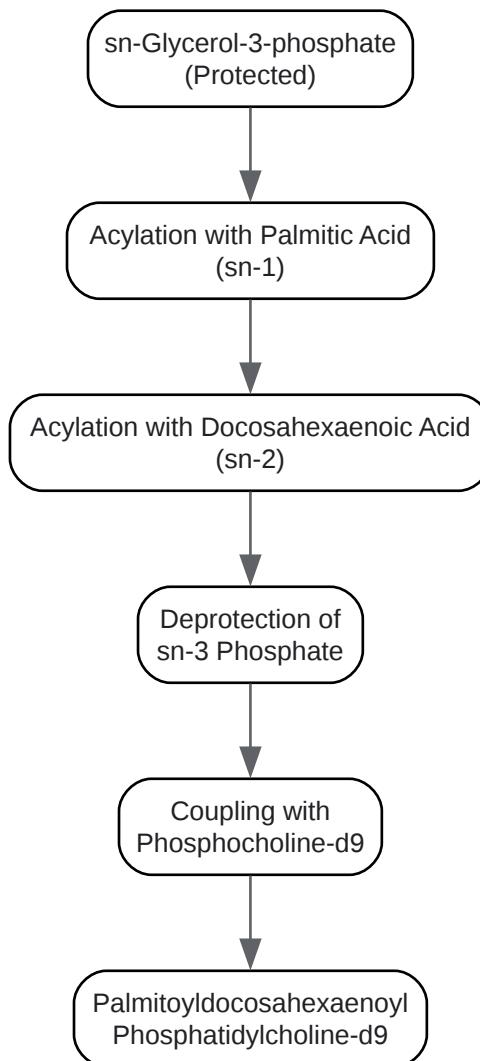
palmitic acid (a saturated 16-carbon fatty acid) at the sn-1 position and docosahexaenoic acid (DHA; a 22-carbon polyunsaturated omega-3 fatty acid with six double bonds) at the sn-2 position. The hydrophilic headgroup consists of a phosphate group linked to a choline molecule.

The "-d9" designation in **Palmitoyldocosahexaenoyl Phosphatidylcholine-d9** signifies the replacement of nine hydrogen atoms with their heavier isotope, deuterium, on the three methyl groups of the choline headgroup. This isotopic labeling is the key to its utility as an internal standard.

Below is a visual representation of the chemical structure of PDPC-d9.







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References

- 1. youtube.com [youtube.com]
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